

Technical Safety & Application Guide: 1,2-Cycloundecanedione Dioxime

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Compound of Interest

Compound Name: 1,2-Cycloundecanedione dioxime

Cat. No.: B13815665

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CAS No: 18310-16-2 | Formula:

[\[1\]](#)

Executive Summary

This technical guide provides a comprehensive safety and operational profile for **1,2-Cycloundecanedione dioxime**, a specialized vicinal dioxime reagent. Unlike common analogues like Dimethylglyoxime (DMG) or Nioxime (1,2-Cyclohexanedione dioxime), this 11-carbon macrocyclic derivative offers distinct lipophilic properties, making it valuable for the extraction and spectrophotometric determination of transition metals (specifically Nickel and Palladium) in non-aqueous phases.

Notice of Data Extrapolation: While specific toxicological data for the 11-membered ring variant is limited, this guide synthesizes physicochemical data from CAS 18310-16-2 with validated hazard profiles of homologous vic-dioximes to ensure a conservative, high-safety standard for research handling.

Part 1: Chemical Identity & Physicochemical Profile[2]

The 11-carbon backbone imparts significant hydrophobicity compared to smaller ring analogues. This structural feature dictates its solubility profile and utility in solvent extraction workflows.

Property	Specification	Scientific Context
CAS Number	18310-16-2	Unique identifier for the C11-vic-dioxime [1].[1]
Molecular Weight	212.29 g/mol	Higher MW than Nioxime (142.16 g/mol) increases Van der Waals forces.
Appearance	White to off-white crystalline powder	Typical of oxime derivatives; color changes indicate oxidation.
Boiling Point	~335°C (Predicted)	High thermal stability, but oximes decompose before boiling at atm pressure.
Flash Point	~156°C	Combustible solid; requires pre-heating to ignite.
Solubility	Low in ; Soluble in EtOH, MeOH,	The chain dominates the polar oxime headgroups, reducing water solubility.
pKa	~10.5 (Oxime protons)	Slightly acidic; deprotonation is required for metal chelation ().

Part 2: Hazard Identification & Toxicology (GHS Standards)

Based on functional group homology with 1,2-Cyclohexanedione dioxime (Nioxime) and general oxime toxicology.

2.1 GHS Classification

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume.[3][4][5]
 - P280: Wear protective gloves/eye protection (Nitrile rubber recommended).
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[3]
Remove contact lenses.[3]

2.2 Critical Toxicological Mechanisms

- Metabolic Hydrolysis: In vivo, oximes can hydrolyze to the corresponding ketone (1,2-Cycloundecanedione) and hydroxylamine. Hydroxylamine is a known mutagen and hematotoxin (methemoglobinemia inducer).
- Thermal Decomposition: Heating above 180°C may release nitrogen oxides () and trace hydrogen cyanide () due to the Beckmann rearrangement potential of cyclic oximes [2].

Part 3: Scientific Application & Mechanism

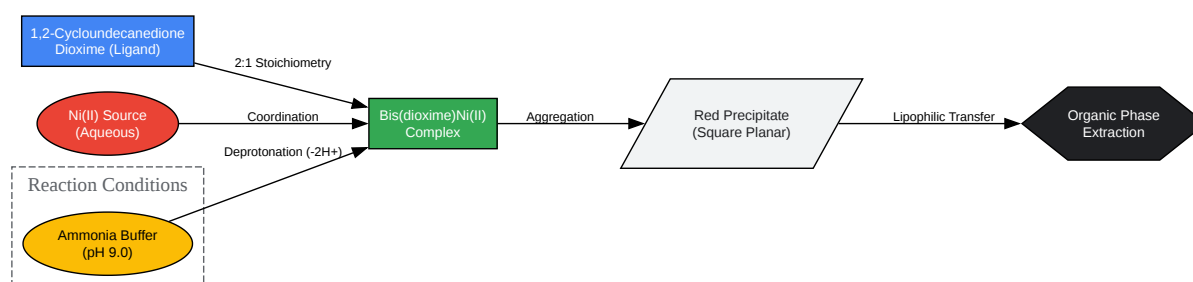
3.1 The Chelation Mechanism

1,2-Cycloundecanedione dioxime functions as a bidentate ligand. In the presence of

in a buffered alkaline solution (pH 8–10), two ligand molecules deprotonate and coordinate with the metal ion to form a square-planar complex.

- Key Advantage: The bulky 11-membered rings create a hydrophobic shell around the central metal, significantly enhancing the complex's extractability into organic solvents (e.g., chloroform or toluene) compared to water-soluble complexes formed by smaller ligands.

3.2 Visualization: Chelation Pathway



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Figure 1: Reaction pathway for the formation of the lipophilic Nickel-Dioxime complex.

Part 4: Operational Protocols

4.1 Reagent Preparation (Solubilization)

Due to the hydrophobicity of the cycloundecane ring, aqueous preparation is ineffective.

- Solvent: Use absolute Ethanol (EtOH) or Methanol (MeOH).
- Concentration: Prepare a 1% (w/v) solution.
 - Weigh: 100 mg of **1,2-Cycloundecanedione dioxime**.
 - Dissolve: Add to 10 mL EtOH. Sonicate for 5 minutes if dissolution is slow.
 - Stability: Fresh preparation is recommended. If stored, keep at 4°C in amber glass to prevent photo-isomerization (anti- to syn- conversion reduces chelating efficiency).

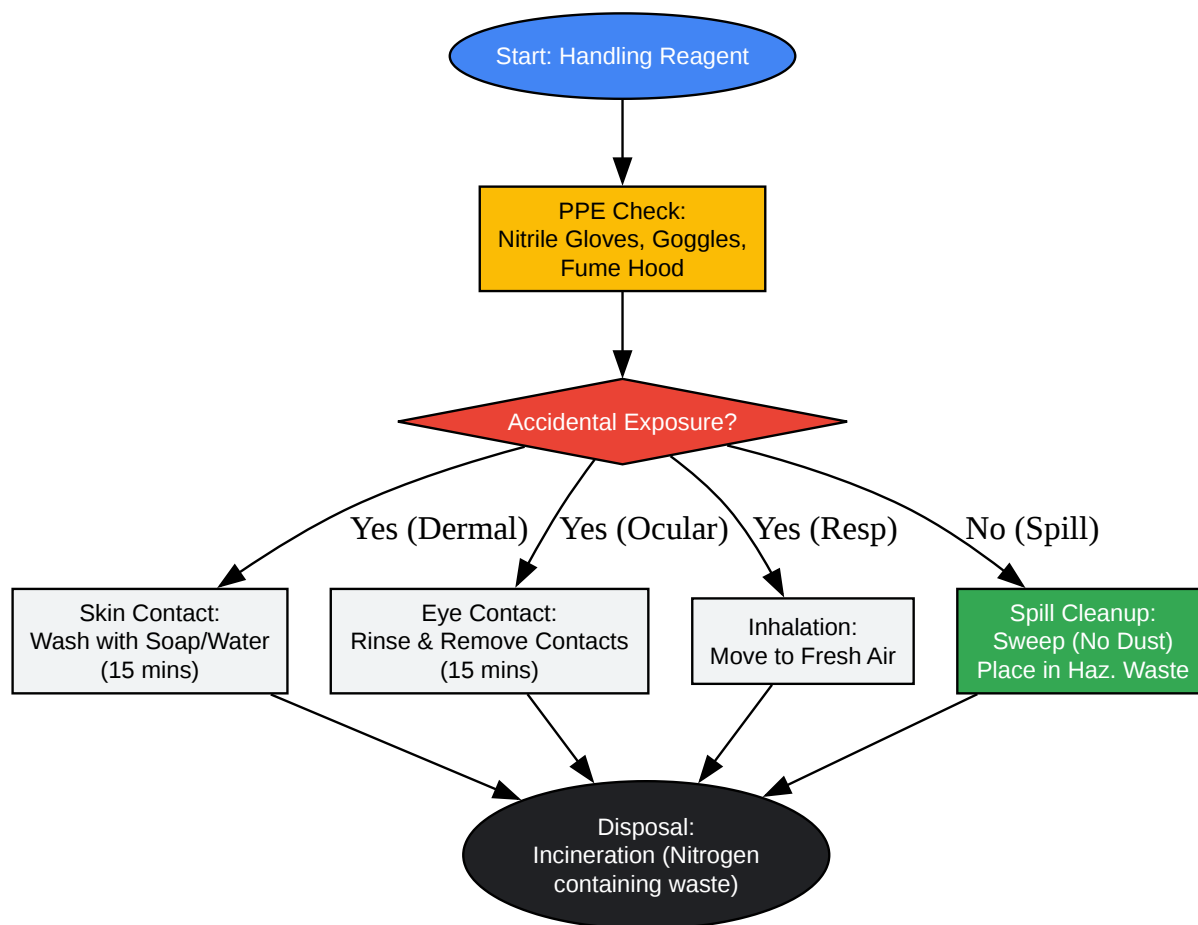
4.2 Analytical Workflow: Nickel Determination

This protocol validates the reagent's utility in gravimetric or spectrophotometric analysis.

- Sample Prep: Adjust sample solution containing
to pH 4–5 initially.
- Buffering: Add
/
buffer to raise pH to 8.0–9.0.
- Reagent Addition: Add the 1% ethanolic reagent solution in slight excess (approx. 2 mL per mg of Ni expected).
- Incubation: Heat in a water bath at 60°C for 15 minutes.
 - Why? Promotes coagulation of the precipitate and ensures thermodynamic equilibrium of the complex.
- Observation: A scarlet/red precipitate indicates positive identification.
- Extraction (Optional): For trace analysis, extract with 10 mL Chloroform. The red color transfers to the organic layer.

Part 5: Emergency Response & Waste Management

5.1 Handling Flowchart



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Figure 2: Decision tree for safe handling and emergency response.

5.2 Waste Disposal

- Classification: Nitrogen-containing organic hazardous waste.
- Incompatibility: Do not mix with strong oxidizing agents (e.g., nitric acid, permanganates) as this may trigger rapid exothermic decomposition.
- Method: Incineration in a chemical combustor equipped with a scrubber for gases.

References

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